Niobium carbide (Nb2C)

• IUPAC Name: methane;niobium
• InChI: InChI=1S/CH4.2Nb/h1H4
• InChI Key: ZPBIEBOYLYYRBZ-UHFFFAOYSA-N
• Canonical SMILES: C.[Nb].[Nb]

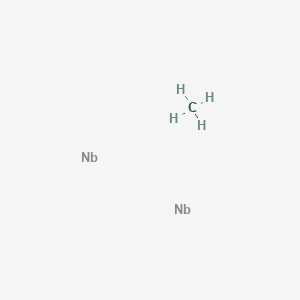

• Molecular Formula: CH4Nb2
• DSSTOX Substance ID: DTXSID70923232
• Molecular Weight: 201.855 g/mol
• CAS No.: 12011-99-3

Description

Niobium Carbide (Nb2C) is a two-dimensional (2D) transition metal carbide and nitride belonging to the rapidly emerging MXene family, first synthesized in its 2D form in 2013 . This research-grade material is characterized by an exceptional combination of properties, including high electronic conductivity, inherent hydrophilicity, a substantial specific surface area, and minimal band gap, making it a compelling subject for advanced scientific investigations . A key differentiator from other MXenes like Ti3C2 is its lower Fermi level, which can enhance its performance as a co-catalyst in photocatalytic reactions . Nb2C is typically synthesized from the Nb2AlC MAX phase via selective etching of the aluminum layers using hydrofluoric acid (HF) or fluoride-containing salts, followed by delamination into single- or few-layer nanosheets . Its research value is particularly prominent in several cutting-edge applications. In energy storage, Nb2C and its composites demonstrate significant promise as electrode materials for supercapacitors and lithium-ion batteries, leveraging its high charge storage capacity and conductivity . For instance, nickel-doped Nb2C MXene has been shown to achieve a specific capacitance as high as 666.67 F g−1 with excellent cycling stability . Composites with organic molecules like sodium anthraquinone-2-sulfonate (AQS) create porous 3D structures that prevent stacking and enhance electrochemical performance . In the biomedical field, ultrathin Nb2C nanosheets exhibit potent multiple enzyme-mimicking activities (such as superoxide dismutase and catalase), functioning as a protective MXenzyme for antioxidative and neuroprotective actions in experimental models, showing potential for remedying hypertension . Furthermore, its high photothermal conversion efficiency in the near-infrared (NIR-II) bio-window and good cytocompatibility make it a promising nanoplatform for photothermal therapy and drug delivery, with one study reporting a high drug loading capacity of 32.57% and significant inhibitory efficiency on cancer cells . Additional research explores its utility in optical and electrochemical biosensing, electrocatalytic and photocatalytic hydrogen evolution, and as a charge transport layer in next-generation photovoltaic devices . This product is intended for research and development purposes in a controlled laboratory setting only. It is strictly labeled "For Research Use Only (RUO)" and is not intended for diagnostic, therapeutic, or any other human use.

Preparation Methods

Mechanistic Pathways in Carbothermic Reduction

Carbothermic reduction employs solid carbon sources to reduce niobium oxides at elevated temperatures. In a study by, glucose and resorcinol served as renewable carbon precursors for synthesizing carbon-coated niobium carbide (NbC@C). Although this method primarily targets NbC, it offers insights into phase evolution relevant to Nb₂C formation. The process involves three stages:

• Oxide Formation : Niobium tartrate precursors decompose to Nb₂O₅ at intermediate temperatures (e.g., 835°C).

• Intermediate Reduction : Nb₂O₅ undergoes reduction to NbO₂ in the presence of carbonaceous gases (CO, CH₄) generated during pyrolysis.

• Carbide Formation : NbO₂ reacts with carbon to form NbC, with residual carbon forming a protective coating.

While this method yields NbC, adjusting the carbon-to-niobium ratio and reaction duration could theoretically favor Nb₂C formation, though such modifications require further exploration.

Role of Carbon Sources and Vacancy Engineering

The choice of carbon precursor significantly impacts the defect density and catalytic activity of niobium carbides. Glucose and resorcinol, used in, promote the formation of vacancy-rich NbC@C due to their high carbon content and gas evolution during decomposition. Quasi-in situ XRD and TPD-MS analyses revealed that CO and CH₄ act as reducing agents, facilitating the creation of low-coordinated niobium sites and oxygen vacancies. These defects enhance catalytic performance in epoxidation reactions, suggesting similar benefits for Nb₂C if synthesized under analogous conditions.

MXene-Derived Synthesis of Nb₂C via CO₂ Oxidation

Table 1: Structural Properties of Nb₂O₅/C/Nb₂C Composites

Sample	BET Surface Area (m²/g)	Pore Volume (cm³/g)	Pore Diameter (nm)
Nb₂CTx	6.9	0.016	8.5
NCN-0.5	11.7	0.023	7.8
NCN-1.0	15.4	0.035	9.1
NCN-1.5	13.7	0.028	8.2

Data adapted from demonstrates that optimal oxidation (1.0 hour) maximizes surface area and pore volume, critical for catalytic applications.

Enhanced Photocatalytic Hydrogen Evolution

The Nb₂O₅/C/Nb₂C composite exhibits superior photocatalytic hydrogen evolution rates compared to pure Nb₂O₅. At 1.0 hour oxidation, the hydrogen generation rate reaches 7.81 µmol·h⁻¹·g⁻¹, quadrupling the performance of Nb₂O₅ alone. This enhancement stems from:

• Schottky Junction Formation : The Nb₂O₅/Nb₂C interface promotes electron-hole separation.

• Conductive Nb₂C Matrix : Facilitates rapid electron transfer, reducing recombination losses.

Comparative Analysis of Synthesis Methods

Carbothermic Reduction vs. MXene Oxidation

Parameter	Carbothermic Reduction	MXene Oxidation
Temperature	1000°C	400°C
Primary Product	NbC@C	Nb₂O₅/C/Nb₂C
Carbon Source	Glucose/Resorcinol	Amorphous carbon from CO₂ oxidation
Defect Engineering	High vacancy density	MXene-derived interface defects
Catalytic Application	Epoxidation of cyclooctene	Photocatalytic H₂ evolution

Challenges in Nb₂C Synthesis

• Phase Purity : Achieving stoichiometric Nb₂C remains challenging due to competing oxide and carbide phases.

• Scalability : MXene-derived methods require precise control over oxidation parameters to prevent over-oxidation.

• Cost Efficiency : High-temperature carbothermic reduction demands energy-intensive setups.

Chemical Reactions Analysis

Decomposition and Oxidation

Nb₂C exhibits temperature- and environment-dependent stability:

Condition	Reaction	Product	Reference
Air (300–800°C)	Oxidation with O₂/CO₂	Nb₂O₅, amorphous C
CO₂ oxidation (mild)	Partial oxidation of Nb₂C MXene	Nb₂O₅/C/Nb₂C heterostructure
>800°C (inert atmosphere)	Thermal decomposition	NbC, Nb₃C₂

• Key Insight : Controlled oxidation (e.g., 1 hour in CO₂) enhances photocatalytic H₂ evolution by creating Nb₂O₅/Nb₂C interfaces .

Galvanic Replacement

• Reaction : Pd²⁺ reduction by Nb₂C in aqueous solutions:

  $$\text{PdCl}_2+\text{Nb}_2\text{C}\rightarrow \text{Pd Nb}_2\text{C}+\text{NbO}_x$$

• Product : Pd metallenes supported on Nb₂C, enabling catalytic applications (e.g., hydrogenation) .

Antioxidative Activity

• Reaction : ROS scavenging in biomedical contexts:

  $$\text{Nb}_2\text{C}+\text{ROS}\rightarrow \text{Nb}_2\text{C O}+\text{H}_2\text{O}$$

• Application : Attenuates oxidative stress in diabetic wound healing .

Organic Functionalization

• Process : Diazonium salt grafting followed by PEGylation:

  $$\text{Nb}_2\text{C}\xrightarrow{\text{Diazonium salt}}\text{Nb}_2\text{C COOH}\xrightarrow{\text{NH}_2\text{ PEG NH}_2}\text{Nb}_2\text{C PEG}$$

• Application : Enhances biocompatibility for drug delivery .

Metal Doping

• Reaction : Hydrothermal doping with Ni(NO₃)₂:

  $$\text{Nb}_2\text{C}+\text{Ni}^{2+}\xrightarrow{\text{NH}_3}\text{Ni Nb}_2\text{C}$$

• Effect : Improves electrochemical performance in supercapacitors .

Electrochemical Reactions

In energy storage devices, Nb₂C undergoes reversible ion intercalation:

Application	Reaction	Capacity	Reference
Supercapacitors	$\text{Nb}_2\text{C}+\text{H}^++e^-\leftrightarrow \text{Nb}_2\text{CH}$	36.3 mF cm⁻²
Li-ion Batteries	$\text{Nb}_2\text{C}+\text{Li}^++e^-\leftrightarrow \text{Li}_x\text{Nb}_2\text{C}$	420 mAh g⁻¹

Photocatalytic Reactions

Under UV irradiation, Nb₂O₅/Nb₂C composites facilitate water splitting:

$$\text{Nb}_2\text{O}_5/\text{Nb}_2\text{C}+h\nu \rightarrow e^-(\text{Nb}_2\text{C})+h^+(\text{Nb}_2\text{O}_5)$$

• Efficiency : 7.81 µmol h⁻¹ g⁻¹ H₂ generation (4× higher than pure Nb₂O₅) .

Table 2: Thermal Stability of Nb₂C MXene

Temperature (°C)	Atmosphere	Behavior
<300	Air	Stable
300–800	Air	Gradual oxidation to Nb₂O₅
>800	Inert	Decomposition to NbC/Nb₃C₂

Scientific Research Applications

Energy Storage Applications

Supercapacitors and Batteries
Niobium carbide MXenes, particularly Nb₂CTx, have emerged as promising candidates for energy storage devices such as supercapacitors and lithium-ion batteries. Their high specific surface area and conductivity enhance their performance in these applications.

• Performance Metrics :
  • Nb₂CTx exhibits a specific capacitance of up to 666.67 F g⁻¹ when doped with nickel, indicating enhanced electrochemical performance due to increased active sites .
  • Flexible supercapacitors based on Nb₂C MXene show excellent cycling stability, retaining 99.5% of their capacitance after 600 cycles .

Material	Application Type	Specific Capacitance (F g⁻¹)	Cycling Stability (%)
Ni-doped Nb₂C	Supercapacitors	666.67	81 (up to 10,000 cycles)
Nb₂C MXene	Flexible Supercapacitors	42.7	99.5 (after 600 cycles)

Biomedical Applications

Drug Delivery and Photothermal Therapy
Recent studies highlight the potential of Nb₂C MXenes in biomedical applications such as drug delivery systems and photothermal therapy for cancer treatment.

• Photothermal Properties : Nb₂CTx exhibits high photothermal conversion efficiency, making it suitable for hyperthermia treatment of cancer cells. It has shown a 92.37% inhibition efficiency against U87 cancer cells .
• Biocompatibility : The Nb₂CTx-polyethylene glycol composite demonstrated negligible cytotoxicity after exposure to cancer cells, indicating its safety for biomedical applications .

Advanced Material Applications

Cutting Tools and Wear-Resistant Coatings
Niobium carbide is extensively used in manufacturing cutting tools and wear-resistant coatings due to its hardness and thermal stability.

• Refractory Materials : As a carbide additive, Nb₂C enhances the properties of refractory materials by improving their thermal stability and wear resistance.
• Coatings : Nb₂C is utilized in producing wear-resistant films and semiconductor films, contributing to the longevity and durability of various industrial components .

Emerging Research Directions

Recent advancements in niobium MXenes have opened new avenues for research:

• Catalysis : The unique properties of niobium MXenes make them suitable catalysts for various chemical reactions, including hydrogen evolution reactions .
• Electromagnetic Shielding : Due to their conductive nature, niobium MXenes are being explored for applications in electromagnetic interference shielding .

Mechanism of Action

The mechanism by which niobium carbide exerts its effects is primarily through its unique crystal structure and bonding properties. Niobium and carbon form strong bonds with sp3 hybridization, creating a three-dimensional network that contributes to the material’s high hardness and refractory nature . The orthorhombic Pnnm structure of niobium carbide, with its four-sided rings along the c-axis, provides high incompressibility and mechanical stability .

Comparison with Similar Compounds

Structural and Electronic Properties

Property	Nb₂C	NbC	Ti₃C₂ MXene	WC (Tungsten Carbide)
Crystal Structure	Hexagonal (MXene)	Cubic (NaCl-type)	Hexagonal (MXene)	Hexagonal
Band Gap	Metallic	Metallic	Metallic	Semimetallic
Electronic Conductivity	~2.5 × 10⁵ S/m	~1.5 × 10⁵ S/m	~1 × 10⁵ S/m	~1.8 × 10⁵ S/m
Surface Terminations	-O, -F, -OH	None (stoichiometric)	-O, -F, -OH	None

Key Differences :

• Nb₂C and Ti₃C₂ share MXene-specific layered structures with surface functional groups, but Nb₂C exhibits higher conductivity due to niobium’s larger d-orbital contribution .
• NbC adopts a cubic structure with stronger covalent Nb-C bonds, resulting in higher hardness (19–22 GPa) compared to Nb₂C (~15 GPa) .

Mechanical and Thermal Properties

Property	Nb₂C	NbC	TaC (Tantalum Carbide)
Hardness (GPa)	15	19–22	25–30
Melting Point (°C)	>3500	3650	3985
Thermal Conductivity	25 W/m·K (estimated)	14 W/m·K	22 W/m·K

Key Insights :

• Nb₂C’s lower hardness than NbC and TaC limits its use in ultra-high-wear applications but enhances flexibility for composite integration .
• NbC’s superior thermal stability makes it preferable for cutting tools, while Nb₂C’s layered structure favors catalytic and electronic applications .

Highlights :

• Ni-doped Nb₂C MXene achieves a record capacitance of 666.67 F/g due to enhanced redox activity and Ni’s synergistic electron transfer .
• Undoped Nb₂C outperforms Ti₃C₂ in acidic electrolytes, attributed to niobium’s higher oxidation state and surface reactivity .

Advantages :

• Nb₂C’s enzyme-responsive biodegradability and low cytotoxicity enable biomedical uses (e.g., tumor eradication) unmatched by WC or NbC .

Trade-offs :

• Nb₂C’s synthesis avoids extreme temperatures (>1600°C) required for NbC but relies on hazardous HF etching .
• Commercial Nb₂C powders (99.9% purity) are costlier than NbC due to complex MXene processing .

Biological Activity

Niobium carbide (Nb2C) is a member of the MXene family, characterized by its unique two-dimensional structure and promising biological applications. Recent studies have highlighted its potential in various biomedical fields, including radioprotection, antimicrobial activity, and cancer therapy. This article provides a comprehensive overview of the biological activity of Nb2C, supported by case studies and research findings.

1. Radioprotective Properties

Case Study: Hematopoietic Protection

A study investigated the effects of polyvinylpyrrolidone (PVP)-functionalized Nb2C (Nb2C-PVP) on irradiated mice. The results showed that a single intravenous injection of Nb2C-PVP significantly enhanced survival rates in mice subjected to radiation doses of 5 Gy and 6.5 Gy, achieving survival rates of 100% and 81.25%, respectively. Additionally, Nb2C-PVP treatment increased superoxide dismutase (SOD) activities and reduced malondialdehyde levels, indicating a decrease in oxidative stress. The compound also demonstrated the ability to reverse hematopoietic damage caused by radiation exposure, with no observed toxicity during a 30-day follow-up period .

2. Antimicrobial Activity

Case Study: Photothermal Therapy for Infected Wounds

Niobium carbide nanoparticles have shown remarkable antimicrobial properties against common pathogens such as Staphylococcus aureus and Escherichia coli. In vitro experiments revealed that NbC nanoparticles effectively killed these bacteria when combined with near-infrared (NIR) light exposure. In vivo studies demonstrated that NbC nanoparticles accelerated wound healing in infected mice, reducing inflammation and exhibiting good biosafety profiles .

The following table summarizes the antimicrobial efficacy of NbC nanoparticles:

Pathogen	Treatment	Efficacy
Staphylococcus aureus	NbC + NIR-808	Significant reduction in CFU
Escherichia coli	NbC + NIR-808	Significant reduction in CFU

3. Cancer Therapy

Case Study: Combination Therapy

Recent research has explored the use of Nb2C nanosheets in photothermal and immune therapy for cancer treatment. Under NIR-II light exposure, these nanosheets exhibited high photothermal conversion efficiency, leading to effective tumor ablation. The study combined photothermal therapy with immune modulation by modifying Nb2C with R837, enhancing the immune response against tumors .

The effectiveness of this combined approach was demonstrated through the elimination of primary tumors and inhibition of secondary tumor growth in animal models, showcasing Nb2C's potential as a dual-action therapeutic agent.

4. Biocompatibility and Safety

Research indicates that Nb2C exhibits low cytotoxicity even at high concentrations. For instance, studies involving intestinal organoids showed that low concentrations of Nb2C nanosheets promoted cell viability without toxic effects, suggesting their potential for safe application in gastrointestinal treatments .

Q & A

Basic: What are the standard methods for synthesizing high-purity Nb₂C MXenes, and how do process parameters influence structural quality?

Methodological Answer:
Nb₂C MXenes are typically synthesized via selective etching of aluminum (Al) from Nb₂AlC MAX phase precursors using hydrofluoric acid (HF). Key parameters include:

• HF concentration and etching time : Higher HF concentrations (e.g., 48–50% HF) reduce Al content but may introduce surface defects .
• Post-etching treatments : Vacuum filtration and sonication are critical for achieving uniform thin films with controlled layer thickness (e.g., ~4.2 nm for few-layer Nb₂C) .
• Surface termination control : Oxygen or hydroxyl groups dominate post-etching, affecting hydrophilicity and interlayer spacing .
  Validation via TEM, AFM, and EDX is essential to confirm exfoliation efficiency and purity .

Basic: How can researchers characterize the electronic and optical properties of Nb₂C MXenes for photothermal applications?

Methodological Answer:

• UV-Vis-NIR spectroscopy : Measures broadband absorption (e.g., strong NIR absorption at 808–1550 nm for photothermal therapy) .
• Z-scan techniques : Quantify nonlinear optical (NLO) responses, such as saturable absorption coefficients, which are 2× higher in Nb₂C/MoS₂ heterostructures than pure Nb₂C .
• Density functional theory (DFT) : Predicts bandgap modulation and charge transfer mechanisms (e.g., Nb₂C/MoS₂ heterostructures show reduced work function due to O-terminated surfaces) .
  Cross-validation with experimental data (e.g., XPS for surface chemistry) is critical to resolve discrepancies between computational and observed properties .

Advanced: How can DFT simulations guide the design of Nb₂C-based catalysts for CO₂ reduction?

Methodological Answer:

• Electronic structure analysis : Calculate charge density redistribution using Bader charge analysis. For example, Ni-doped Nb₂C reverses electron transfer direction upon CO₂ adsorption, enhancing catalytic activity .
• Adsorption energy calculations : Compare CO₂ binding energies on pristine vs. functionalized Nb₂C. Ni substitution lowers adsorption energy, favoring CO₂ activation .
• Validation : Pair DFT results with in situ XPS or FTIR to confirm surface intermediates (e.g., carboxylate or CO formation) .

Advanced: What experimental strategies address contradictions in reported mechanical properties of Nb₂C MXenes?

Methodological Answer:
Discrepancies often arise from synthesis variations:

• Exfoliation method : HF etching vs. LiF/HCl mixtures yield differing defect densities. TEM and nanoindentation can correlate defects with modulus (e.g., ~0.3 TPa for defect-free Nb₂C) .
• Surface functionalization : Oxygen-rich surfaces reduce stiffness but enhance biocompatibility. Use XPS to quantify terminal groups and correlate with mechanical testing .
• Statistical sampling : Perform AFM-based nanoindentation on >50 flakes to account for heterogeneity .

Basic: What in vitro assays are critical for evaluating Nb₂C MXene biocompatibility in biomedical applications?

Methodological Answer:

• Hemolysis assay : Measure red blood cell lysis; Nb₂C MXenes should show <5% hemolysis for safe intravascular use .
• Cell viability tests : Use MTT or CCK-8 assays on human fibroblasts. Nb₂C promotes proliferation via upregulation of cyclin-D1 and PCNA genes .
• Oxidative stress markers : Quantify MDA (lipid peroxidation), SOD, and GSH-Px activity. Nb₂C scavenges ROS, reducing MDA by 40% in vitro .

Advanced: How can interfacial engineering enhance the photothermal efficiency of Nb₂C-based heterostructures?

Methodological Answer:

• Heterostructure design : In situ growth of MoS₂ on Nb₂C creates type-II band alignment, improving charge separation and NIR absorption .
• Surface termination tuning : Replace F-groups with O-groups via annealing to reduce work function (from ~4.8 eV to ~4.2 eV), enhancing electron transfer .
• Optimal layer stacking : Atomic-layer deposition (ALD) of MoS₂ on Nb₂C minimizes interfacial defects, confirmed by HAADF-STEM .

Basic: What are the key considerations for designing in vivo studies using Nb₂C MXenes as ophthalmic implants?

Methodological Answer:

• Implantation site : Subconjunctival or scleral flap placement requires ≤100 µm thickness to avoid mechanical stress .
• Toxicity monitoring : Measure serum IL-6/IL-2 (inflammatory markers) and liver/kidney function enzymes (ALT, BUN) post-implantation .
• Long-term stability : Track fibrosis via histopathology (Masson’s trichrome staining) over 6–12 months .

Advanced: How do surface vacancies and defects in Nb₂C influence its electrochemical energy storage performance?

Methodological Answer:

• Oxygen vacancies : Enhance pseudocapacitance by creating active sites for ion adsorption. Use XPS to quantify vacancy density and correlate with capacitance (e.g., ~300 F/cm³ for Al³+-intercalated Nb₂C) .
• Defect engineering : Introduce vacancies via Ar plasma treatment; in situ Raman can monitor defect dynamics during charge/discharge cycles .
• Ion intercalation : Multivalent ions (Mg²⁺, Al³+) exhibit higher volumetric capacitance than Li⁺ due to stronger electrostatic interactions .

Basic: What analytical techniques resolve discrepancies in Nb₂C MXene layer counting and thickness measurements?

Methodological Answer:

• AFM vs. TEM : AFM provides accurate thickness (e.g., 4.2 nm = ~6 layers), while TEM reveals stacking order and defects .
• SAED patterns : Confirm crystallinity and hexagonal symmetry; inconsistent patterns indicate incomplete etching .
• Statistical analysis : Report mean ± SD for >20 flakes to address variability .

Advanced: How can researchers optimize Nb₂C MXene synthesis for enhanced photocatalytic CO₂ reduction?

Methodological Answer:

• Co-catalyst integration : Decorate Nb₂C with Ni single atoms to lower CO₂ activation energy (ΔG* from 1.2 eV to 0.8 eV) .
• Morphology control : Solvothermal synthesis produces mesoporous Nb₂C with higher surface area (>200 m²/g) for improved gas adsorption .
• In situ DRIFTS : Monitor reaction intermediates (e.g., formate or CO) to refine mechanistic models .
